

Safety and Handling of 3,6-Dichlorophthalic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 3,6-Dichlorophthalic anhydride

Cat. No.: B104849

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3,6-Dichlorophthalic anhydride** (CAS No: 4466-59-5). The following sections detail the hazards, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory setting.

Hazard Identification and Classification

3,6-Dichlorophthalic anhydride is classified as a hazardous substance. It is a white to light yellow crystalline solid that poses several risks upon exposure.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Signal Word: Warning^[2]

Hazard Pictogram:

(GHS07)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,6-Dichlorophthalic anhydride** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₂ Cl ₂ O ₃	[3]
Molecular Weight	217.01 g/mol	
Appearance	White to off-white or light yellow crystalline solid/powder	[1][2]
Melting Point	188-190 °C (lit.)	[4]
Boiling Point	339.1°C (rough estimate)	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate (when heated).	[2]
Stability	Moisture sensitive.	[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure to **3,6-Dichlorophthalic anhydride**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- Ensure safety showers and eyewash stations are readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield may be necessary where splashing is a risk.	Protects against dust and splashes that can cause serious eye irritation.[6][7][8]
Skin and Body Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene), a fully buttoned lab coat, and closed-toe shoes. For larger quantities, chemical-resistant coveralls are recommended.	Prevents skin contact, which can cause irritation.[6][7]
Respiratory Protection	A NIOSH-approved air-purifying respirator with cartridges for organic vapors and particulates (e.g., N95 or P95) should be used, especially where dust may be generated.	Prevents inhalation of dust, which can cause respiratory irritation.[6][7]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the chemical and ensure a safe working environment.

Safe Handling Protocols

- Avoid breathing dust.[2]
- Wash hands and any exposed skin thoroughly after handling.[9]
- Use only outdoors or in a well-ventilated area.[2]
- Avoid contact with skin and eyes.[6]

- Immediately change contaminated clothing.
- Apply preventive skin protection.

Storage Conditions

- Store in a tightly closed container.[\[9\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Store under an inert gas (e.g., Argon or Nitrogen) as the compound is moisture-sensitive.[\[2\]](#)
[\[10\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.	[9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.	[9]
Ingestion	Immediately make the victim drink water (two glasses at most). Consult a physician. Do NOT induce vomiting.	[11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For this substance, no limitations of extinguishing agents are given.[6]
- Specific Hazards: Development of hazardous combustion gases or vapors, such as carbon oxides and hydrogen chloride gas, is possible in the event of a fire.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[6][9]

Accidental Release Measures

- Personal Precautions: Evacuate the danger area. Avoid inhalation of dust and substance contact. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Containment and Cleanup: Cover drains. Take up the material dry, potentially by sweeping up and shoveling into suitable containers for disposal. Clean the affected area and avoid the generation of dust.[9]

Disposal Considerations

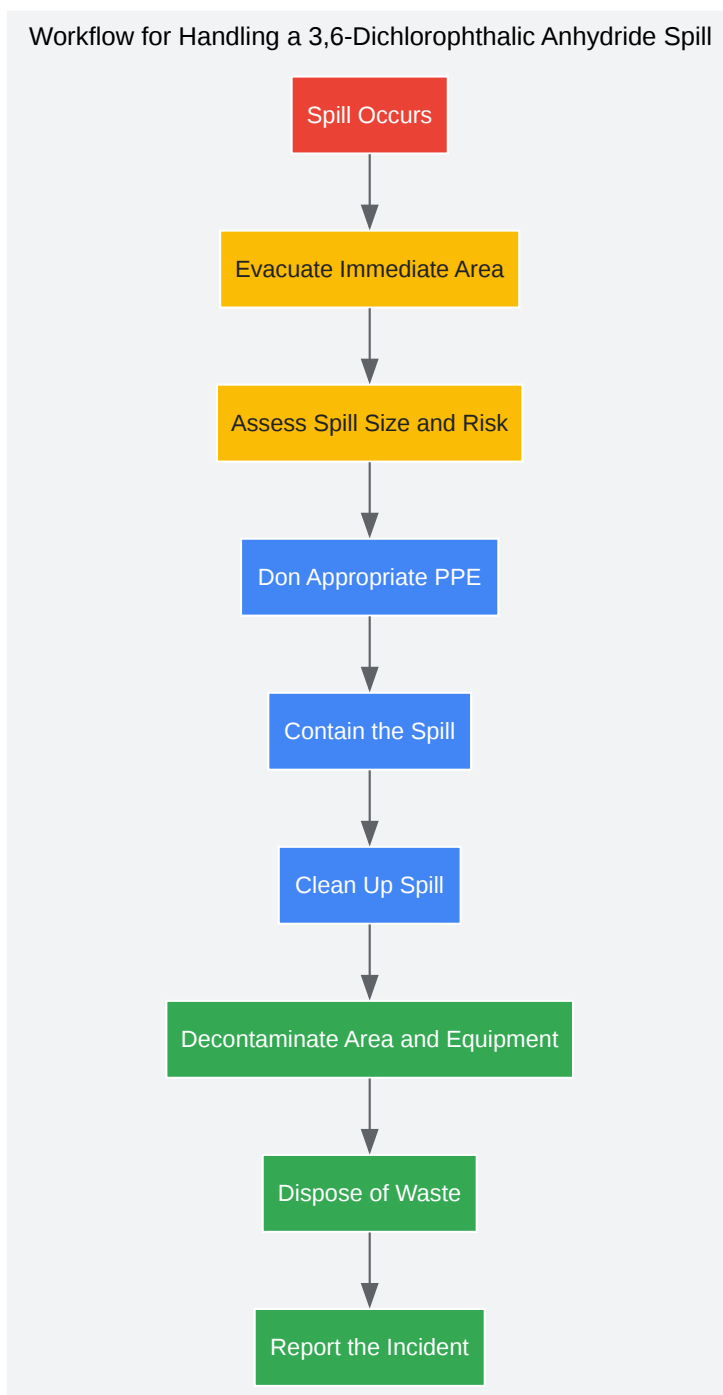
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9]
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[9]

Workflow for Handling a Chemical Spill

The following diagram illustrates the logical workflow for safely managing a spill of **3,6-Dichlorophthalic anhydride**.

Workflow for Handling a 3,6-Dichlorophthalic Anhydride Spill

Workflow for Handling a 3,6-Dichlorophthalic Anhydride Spill



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Caption: A flowchart outlining the procedural steps for managing a chemical spill.

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References

- 1. CAS 4466-59-5: 3,6-Dichlorophthalic anhydride | CymitQuimica [cymitquimica.com]
- 2. 3,6-Dichlorophthalic anhydride | 4466-59-5 [amp.chemicalbook.com]
- 3. 3,6-Dichlorophthalic Anhydride | LGC Standards [lgcstandards.com]
- 4. 3,6-Dichlorophthalic anhydride | 4466-59-5 [chemicalbook.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. benchchem.com [benchchem.com]
- 8. ehs.dartmouth.edu [ehs.dartmouth.edu]
- 9. fishersci.com [fishersci.com]
- 10. calpaclab.com [calpaclab.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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